

ASN04885796 solution preparation and solubility

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Compound of Interest

Compound Name: ASN04885796

Cat. No.: B15611170

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Application Notes and Protocols: ASN04885796

For Researchers, Scientists, and Drug Development Professionals

Introduction

ASN04885796 is a potent and selective activator of the G protein-coupled receptor 17 (GPR17). With a reported EC₅₀ of 2.27 nM for GPR17-induced GTPyS binding, this small molecule serves as a valuable tool for investigating the physiological and pathological roles of GPR17.^{[1][2]} The receptor is implicated in various processes, including myelination and neuroprotection, making **ASN04885796** a compound of interest for research in neurological diseases.^{[1][2]} These application notes provide detailed protocols for the preparation of **ASN04885796** solutions and its characterization in relevant in vitro assays.

Physicochemical Properties

Property	Value	Source
CAS Number	1032892-26-4	^[1]
Molecular Formula	C ₂₈ H ₂₈ FN ₅ O ₄	BioCat
Molecular Weight	517.55 g/mol	BioCat

Solution Preparation and Solubility

Proper dissolution and storage of **ASN04885796** are critical for maintaining its biological activity and ensuring experimental reproducibility.

Solubility Data:

Solvent	Concentration	Comments	Source
Dimethyl Sulfoxide (DMSO)	≥ 10 mM	Commercially available as a 10 mM solution.	[1]
Phosphate-Buffered Saline (PBS), pH 7.4	Estimated < 1 mg/mL	Aqueous solubility is expected to be low. It is recommended to first dissolve in DMSO and then dilute with an aqueous buffer.	N/A
Ethanol	Estimated < 1 mg/mL	Solubility in ethanol is likely limited. A DMSO primary stock is recommended.	N/A

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Materials:
 - **ASN04885796** (solid)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, amber-colored microcentrifuge tubes or vials
 - Calibrated analytical balance
 - Vortex mixer

- Procedure: a. Accurately weigh the desired amount of **ASN04885796** solid using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 5.18 mg of **ASN04885796**. b. Transfer the weighed solid to a sterile amber vial. c. Add the calculated volume of anhydrous DMSO to the vial. For 5.18 mg, add 1 mL of DMSO. d. Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid dissolution. e. Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.

Storage of Stock Solution:

- Short-term (up to 1 month): Store at -20°C.[\[1\]](#)
- Long-term (up to 6 months): Store at -80°C.[\[1\]](#)

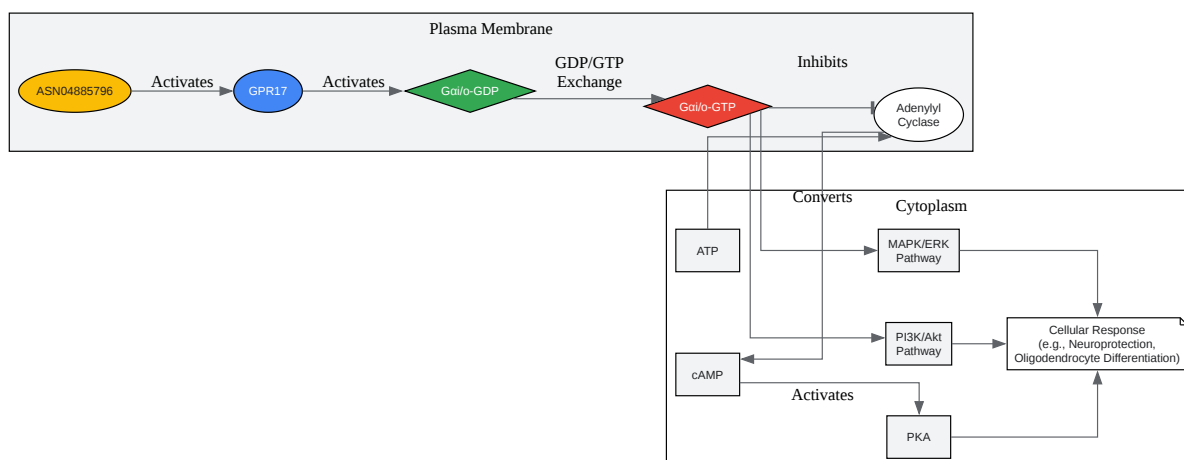
Protocol for Preparing Working Solutions:

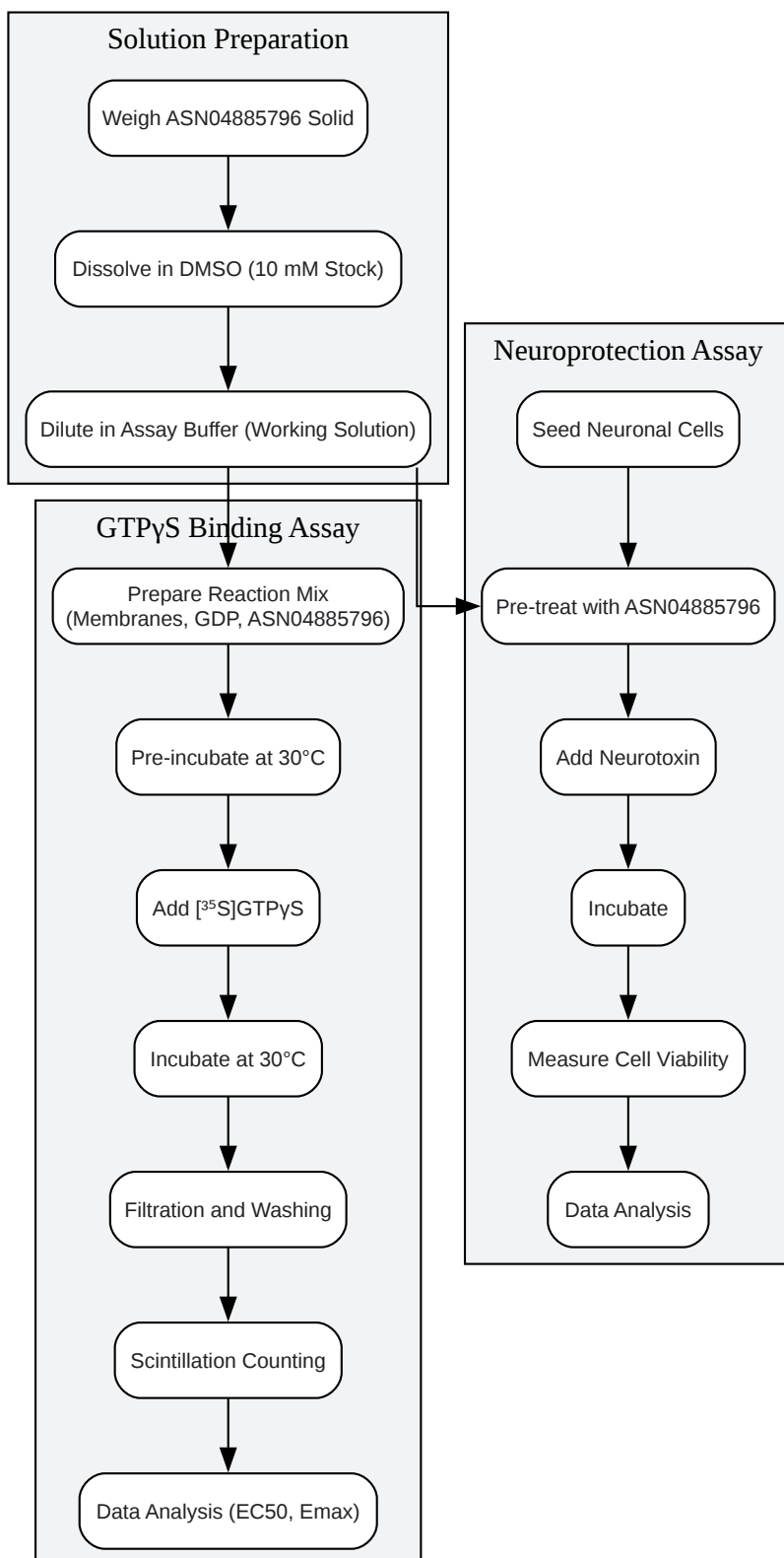
For most cell-based assays, the DMSO stock solution should be serially diluted to the final desired concentration in the appropriate cell culture medium or assay buffer.

- Important Consideration: The final concentration of DMSO in the assay should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity or off-target effects.
- Procedure: a. Thaw the 10 mM stock solution of **ASN04885796** at room temperature. b. Perform serial dilutions of the stock solution in the assay buffer or cell culture medium to achieve the desired final concentrations. For example, to prepare a 10 μ M working solution from a 10 mM stock, perform a 1:1000 dilution.

GPR17 Signaling Pathway

ASN04885796 activates GPR17, which primarily couples to inhibitory G proteins (G α i/o). This activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. Downstream of this event, GPR17 activation can modulate various signaling cascades, including the MAPK/ERK and PI3K/Akt pathways.





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References

- 1. Development of the first in vivo GPR17 ligand through an iterative drug discovery pipeline: A novel disease-modifying strategy for multiple sclerosis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Knockdown and inhibition of hippocampal GPR17 attenuates lipopolysaccharide-induced cognitive impairment in mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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